

Optimization of spray application parameters for Bis(ethylamino)-tert-butylamino-s-triazine

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Compound of Interest

Compound Name: Bis(ethylamino)-tert-butylamino-s-triazine

Cat. No.: B042745

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Technical Support Center: Optimization of Terbuthylazine Spray Application

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Bis(ethylamino)-tert-butylamino-s-triazine**, commonly known as Terbuthylazine. The information is designed to address specific issues that may be encountered during experimental spray applications.

Frequently Asked Questions (FAQs)

Q1: What is the optimal spray volume for Terbuthylazine application?

A1: A minimum spray volume of 50 L/ha is recommended for ground boom applications to ensure adequate coverage.[1][2] For certain applications, a higher volume of at least 200 L/ha is suggested, particularly when using fan-type spray tips.[3]

Q2: What are the recommended environmental conditions for spraying Terbuthylazine?

A2: It is crucial to apply Terbuthylazine under specific weather conditions to maximize efficacy and minimize drift. Avoid spraying when wind speed is less than 3 or greater than 20 kilometers per hour.[1][2] Applications should be avoided during temperature inversions, which often occur

in the evening and early morning.[1][4] High temperatures and low relative humidity can increase the evaporation of spray droplets, leading to reduced deposition and increased drift potential.[4][5]

Q3: What type of spray nozzle and droplet size should be used?

A3: To minimize spray drift, it is mandatory to use nozzles that produce a COARSE or larger spray droplet size, according to the ASAE S572 definition.[1][2]

Q4: Are there any soil condition requirements for application?

A4: For best results, apply Terbutylazine to moist soil or when rain is imminent to aid in its activation and movement into the weed root zone.[1][6] Do not apply to waterlogged soil.[1][7] The soil should be free of excessive clods and trash.[2][7]

Q5: Can Terbutylazine be tank-mixed with other products?

A5: Yes, Terbutylazine is compatible with several other herbicides and adjuvants, such as glyphosate, paraquat, and certain surfactants.[1][3][6] However, it is always recommended to perform a small-scale compatibility test before mixing large quantities.[3] When tank-mixing with glyphosate-based products, ensure Terbutylazine is added to the tank last.[3]

Troubleshooting Guide

Issue 1: Poor Weed Control

Potential Cause	Troubleshooting Step
Incorrect Application Timing	Apply pre-emergence to moist soil before weeds germinate.[1][6] For post-emergence application, treat small, actively growing weeds.[7]
Insufficient Soil Moisture	Application requires sufficient rainfall (20-30 mm) within 2-3 weeks to move the herbicide into the weed root zone.[6][7] If conditions are dry, efficacy will be reduced.
Weed Resistance	A history of continuous use of triazine herbicides can lead to resistant weed biotypes.[8] Rotate with herbicides having different modes of action.
Dense Weed Population or Buried Weeds	Terbuthylazine is mainly absorbed by the roots and has little effect on established weeds.[3] For dense infestations, consider cultivation or a knockdown herbicide prior to application.[1][3] Weeds buried by cultivation may not be effectively controlled.[2]
Incorrect Adjuvant Use	For post-emergence applications, the addition of an adjuvant like Hasten at a concentration of 500mL/100L of water is often required.[1][2]

Issue 2: Crop Injury (Phytotoxicity)

Potential Cause	Troubleshooting Step
Spray Overlap	Avoid overlapping sprays and double spraying on headlands and corners, especially at higher application rates. [1] [2]
Heavy Rainfall After Application	Intense rain, particularly on ridged soil, can wash the herbicide into the seed furrow, causing crop damage. [1] [2] [6]
Incorrect Sowing Depth	Ensure crops are sown to the recommended depth (e.g., at least 5 cm for pulse crops) to protect the seed from the herbicide. [1] [2]
High Soil pH	On soils with a pH of 8.0 and above, do not use higher application rates, as this can lead to unacceptable crop damage. [1] [7]
Use of Certain Seed Treatments	Avoid using fungicide seed treatments that are known to reduce seedling vigor, as this can increase susceptibility to herbicide damage. [1] [6]

Issue 3: Spray Drift

Potential Cause	Troubleshooting Step
High Wind Speeds	Do not apply when wind speeds exceed 20 km/h.[1][2] The ideal wind speed is between 3 and 10 mph.[4][9]
Temperature Inversions	Do not spray during temperature inversions, which are common in the early morning or late evening when there is minimal wind.[1][10]
Small Droplet Size	Use nozzles that produce a COARSE or larger droplet size to reduce the potential for drift.[1][2] Avoid high pressures that can create fine droplets.[9]
High Boom Height	Lower the boom height to the minimum recommended for maintaining proper nozzle overlap to reduce the distance droplets have to travel.[5][11]
Unfavorable Weather	High temperatures and low humidity increase droplet evaporation, leading to smaller droplets that are more prone to drift.[4][5]

Experimental Protocols & Data

Spray Solution Preparation

- Tank Filling: Half-fill the spray tank with clean water and begin agitation.[3]
- Product Addition: If using a water-dispersible granule (WG) formulation, pre-mix it in a small amount of water to form a slurry before adding it to the spray tank. For suspension concentrate (SC) formulations, shake the container well before use.[3] Add the required quantity of Terbutylazine to the tank.
- Adjuvant Addition: If required, add the specified adjuvant. For example, Hasten is often recommended at a rate of 500mL per 100L of water for post-emergence applications.[1][2]

- Final Volume: Top up the tank with water to the desired volume while maintaining agitation. [3]
- Continued Agitation: Ensure continuous agitation during filling and spraying to keep the product in suspension. If the spray solution is allowed to stand, agitate it thoroughly before resuming application.[1]

Quantitative Spray Parameters

Parameter	Recommended Value	Source
Application Rate	0.86 - 1.2 kg/ha (for 875 WG formulation)	[1]
1.0 - 1.4 kg/ha (for 750 WG formulation)	[2]	
Spray Volume	Minimum 50 L/ha	[1][2]
Wind Speed	3 - 20 km/h	[1][2]
Droplet Size	Coarse or larger	[1][2]
Adjuvant (Hasten)	500 mL/100 L water (for post-emergence)	[1][2]
Rainfall for Activation	20 - 30 mm within 2-3 weeks of application	[6][7]

Visual Guides

Caption: Factors influencing spray drift.

Caption: Troubleshooting poor weed control.

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